

Technical Monograph: 4-Nitropyridine-2-Carboxylic Acid Chloride

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Compound of Interest

Compound Name: 4-Nitropyridine-2-carbonyl chloride

CAS No.: 230312-97-7

Cat. No.: B15350007

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Executive Summary

4-Nitropyridine-2-carboxylic acid chloride is a high-value, transient electrophile used primarily as a scaffold in the synthesis of kinase inhibitors and peptidomimetics. While its theoretical molecular weight is 186.55 g/mol, its practical application is complicated by two factors:

- High lability of the C4-nitro group: Harsh activation conditions can lead to nucleophilic aromatic substitution (
), replacing the nitro group with a chlorine atom.
- Moisture Sensitivity: Rapid hydrolysis reverts the chloride to the parent acid, altering the "effective" molecular weight and skewing stoichiometric calculations in downstream amide couplings.

This guide defines the physicochemical properties, validated synthesis protocols, and handling strategies to maintain the integrity of this intermediate.

Physicochemical Specifications

The precise molecular weight is the foundational constant for all yield calculations and reagent loading.

Table 1: Core Chemical Identity

Property	Specification	Notes
IUPAC Name	4-Nitropyridine-2-carbonyl chloride	
Molecular Formula		
Molecular Weight	186.55 g/mol	Used for stoichiometry
Exact Mass	185.9832	For HRMS identification (isotope)
Parent Acid	4-Nitropyridine-2-carboxylic acid	MW: 168.11 g/mol
Physical State	Yellow/Orange Solid (Low melting)	Typically generated in situ as a solution
Solubility	DCM, THF, Chloroform	Reacts violently with water/alcohols

Isotopic Distribution (Mass Spectrometry)

For researchers validating the intermediate via LC-MS (in non-nucleophilic solvents), the chlorine isotope pattern is distinct:

- M+ (100%): ~186.0 Da ()
- M+2 (32%): ~188.0 Da ()
- Note: The nitro group adds no significant isotopic complexity, but fragmentation often shows loss of

(M-46).

Synthesis & Production Protocols

Critical Causality: The choice of chlorinating agent dictates the purity of the scaffold.

- Avoid Refluxing Thionyl Chloride (

): The C4-nitro group on a pyridine ring is highly electron-deficient. Refluxing in neat thionyl chloride often facilitates nucleophilic attack by chloride ions, converting the target into 4-chloropyridine-2-carbonyl chloride (MW: 176.00 g/mol), a common impurity that ruins downstream SAR (Structure-Activity Relationship) studies.

- Recommended Method: Use Oxalyl Chloride with catalytic DMF at low temperatures. This "soft" activation preserves the nitro group.

Protocol A: Validated In Situ Generation (Oxalyl Chloride Method)

Best for: High-purity applications where the nitro group must be preserved.

Reagents:

- 4-Nitropyridine-2-carboxylic acid (1.0 eq)
- Oxalyl Chloride (1.2 eq)
- DMF (Catalytic, 2-3 drops)
- Dichloromethane (DCM), anhydrous (10 volumes)

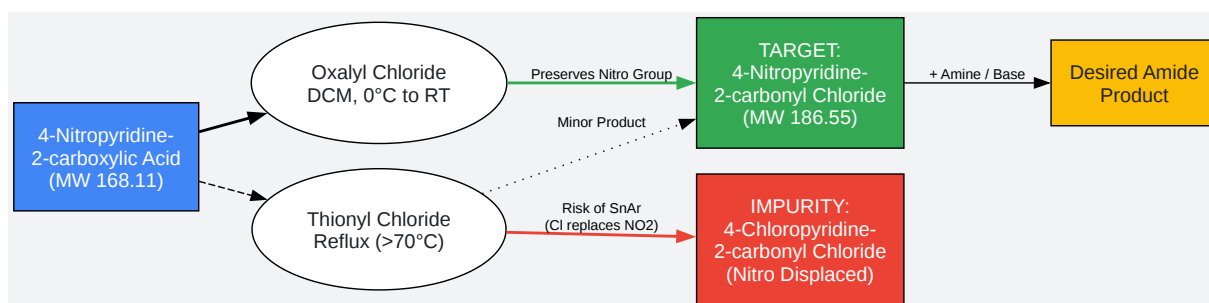
Step-by-Step Workflow:

- Suspension: Charge an oven-dried flask with 4-Nitropyridine-2-carboxylic acid and anhydrous DCM under Nitrogen () atmosphere. The acid will likely remain a suspension.
- Activation: Cool the suspension to 0°C. Add the catalytic DMF.[\[1\]](#)

- Chlorination: Add Oxalyl Chloride dropwise over 15 minutes. Gas evolution (, ,) will be vigorous.
- Solubilization: Allow the reaction to warm to Room Temperature (RT) and stir for 2 hours. The suspension should clarify into a yellow/orange solution, indicating conversion to the acid chloride.
- Validation (Optional): Take a 50 μ L aliquot, quench with dry methanol, and run LC-MS. You should observe the methyl ester (,), confirming the acid chloride was present.
- Utilization: Use this solution directly for the next coupling step. Do not isolate unless strictly necessary, as the solid is highly hygroscopic.

Visualization: Synthesis Pathways & Risks

The following diagram illustrates the divergent pathways based on reagent choice.



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Figure 1: Reaction pathways comparing mild activation (Oxalyl Chloride) vs. harsh activation (Thionyl Chloride), highlighting the risk of nitro-displacement.

Stoichiometry & The "Effective Molecular Weight"

In drug development, a common failure mode is low yield due to incorrect stoichiometry. Because 4-Nitropyridine-2-carboxylic acid chloride is moisture-sensitive, it partially hydrolyzes back to the parent acid upon storage or handling in air.

The Problem: If your reagent is 90% Acid Chloride and 10% Hydrolyzed Acid:

- You weigh it assuming MW 186.55.
- The actual active species (Acid Chloride) is under-dosed.
- The hydrolyzed acid acts as a proton source, quenching the base used in the next step.

The Solution: Titration of Chloride Content Before running a large-scale GMP batch, determine the purity using a Volhard titration or by quenching a sample with excess amine and measuring the yield.

Table 2: Impact of Hydrolysis on Stoichiometry

Purity (Mole %)	Effective MW (g/mol)	Correction Factor
100% (Pure)	186.55	1.00
95%	~185.6	1.05
90%	~184.7	1.11
80%	~182.8	1.25

Calculation Logic: If purity is 90%, you must use

the theoretical mass to deliver 1.0 equivalent of the active electrophile.

Applications in Drug Design[3][4]

This acid chloride is a "privileged scaffold" for introducing the pyridine ring into kinase inhibitors. The 4-nitro group is rarely the final functionality; it is typically reduced to an amine (post-coupling) to serve as a handle for further derivatization (e.g., sulfonamides, ureas).

Workflow:

- Coupling: Acid Chloride + Aniline

Amide (Nitro-pyridine core).

- Reduction: Nitro group

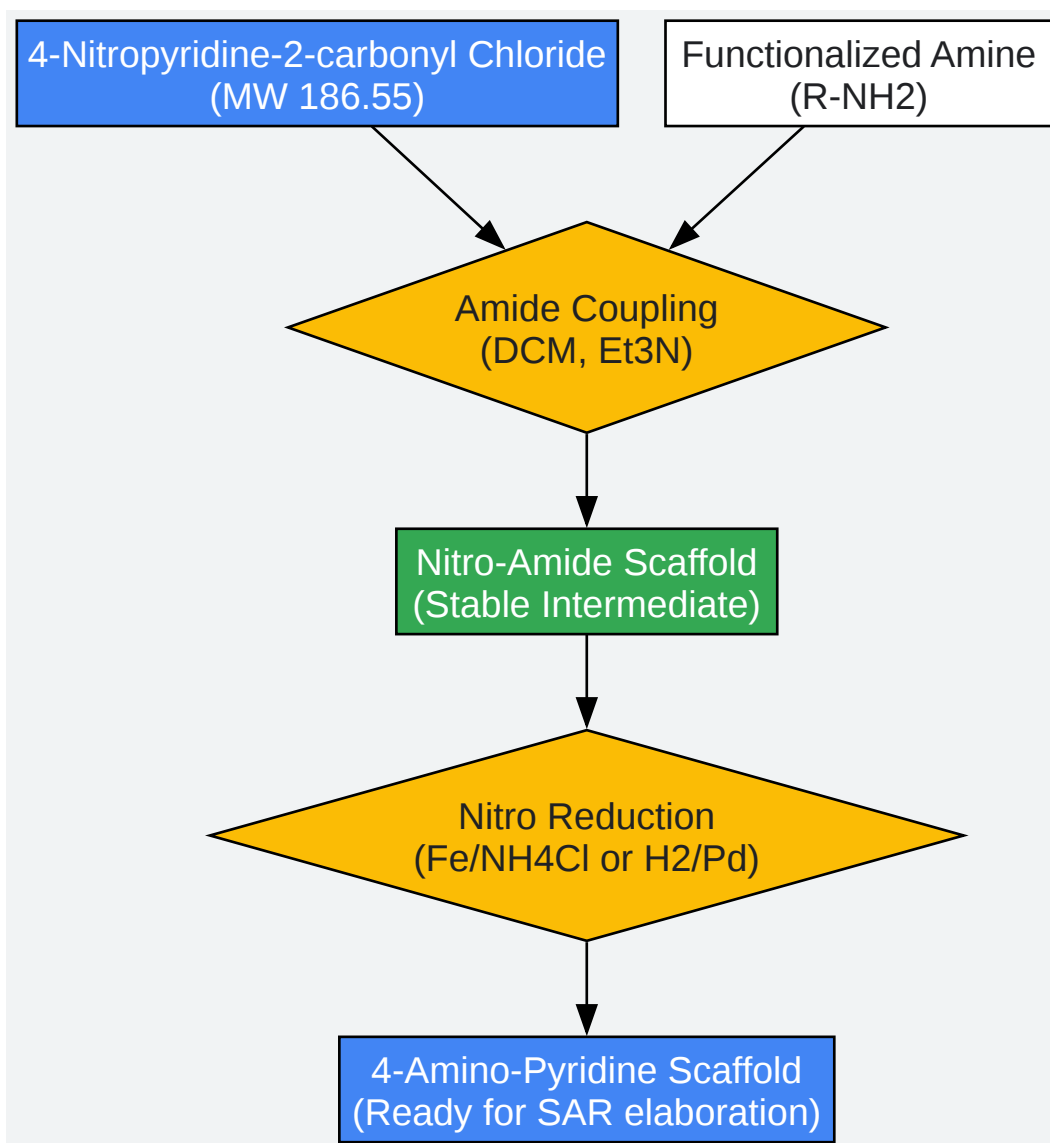
Amino group (

or

).

- Elaboration: Amino group

Target Drug.



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Figure 2: Typical medicinal chemistry workflow utilizing the acid chloride as a precursor for amino-pyridine scaffolds.

References

- PubChem Compound Summary. 4-Nitropyridine-2-carboxylic acid (Parent Acid). National Center for Biotechnology Information. [\[Link\]](#)
- Organic Syntheses. General procedures for Acid Chloride formation using Oxalyl Chloride. Org. [\[2\]](#) Synth. Coll. Vol. 9, p. 34. [\[Link\]](#)

- Journal of Medicinal Chemistry. Nitropyridines as versatile intermediates in the synthesis of bioactive molecules. (Contextual reference for nitro-pyridine reactivity). [[Link](#)]

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Sources

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- 2. The mechanism (in 4D) of the reaction between thionyl chloride and a carboxylic acid. - Henry Rzepa's Blog [ch.ic.ac.uk]
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